Unveiling the Specificity of dUMP-Binding Proteins: A Comparative Guide

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Compound of Interest

Compound Name:	*dUMP*
CAS No.:	*964-26-1*
Cat. No.:	*B3059279*

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For researchers, scientists, and drug development professionals, understanding the nuanced interactions between deoxyuridine monophosphate (**dUMP**) and its binding proteins is paramount for advancing fields from cancer biology to antiviral therapies. This guide provides a comparative analysis of key **dUMP**-binding proteins, supported by quantitative data and detailed experimental methodologies, to aid in the design and interpretation of studies focused on these critical molecular interactions.

This guide focuses on two primary proteins known to exhibit specific binding to **dUMP**: Thymidylate Synthase (TS) and deoxyuridine triphosphatase (dUTPase). While both interact with **dUMP**, their roles, binding affinities, and the cellular contexts of these interactions differ significantly.

Quantitative Comparison of dUMP-Binding Proteins

To facilitate a clear comparison, the following table summarizes the key quantitative parameters for the interaction of **dUMP** with Thymidylate Synthase and dUTPase.

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Feature	Thymidylate Synthase (TS)	dUTPase
Binding Affinity (Kd) for dUMP	7.5 µM (for human TS)[1]	Data not readily available, as dUMP is a product of the dUTPase-catalyzed reaction.
Primary Function	Catalyzes the reductive methylation of dUMP to deoxythymidine monophosphate (dTMP).[1][2][3]	Catalyzes the hydrolysis of dUTP to dUMP and pyrophosphate.[4]
Role in Cellular Metabolism	Essential for the de novo synthesis of dTMP, a crucial precursor for DNA synthesis.[2][3]	Prevents the misincorporation of uracil into DNA by reducing cellular dUTP levels.[4]

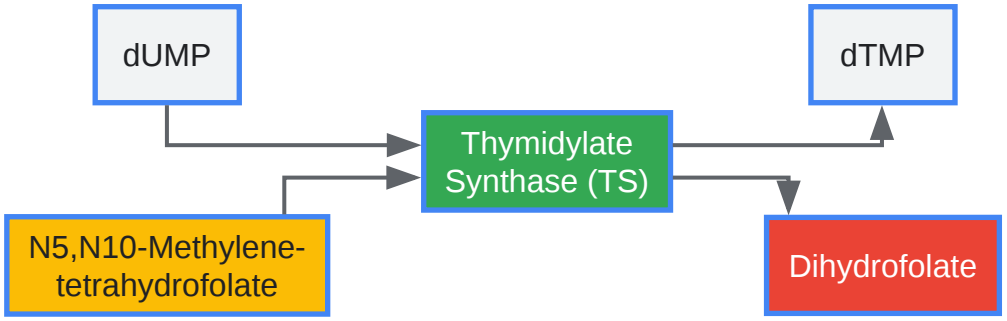
Signaling and Metabolic Pathways

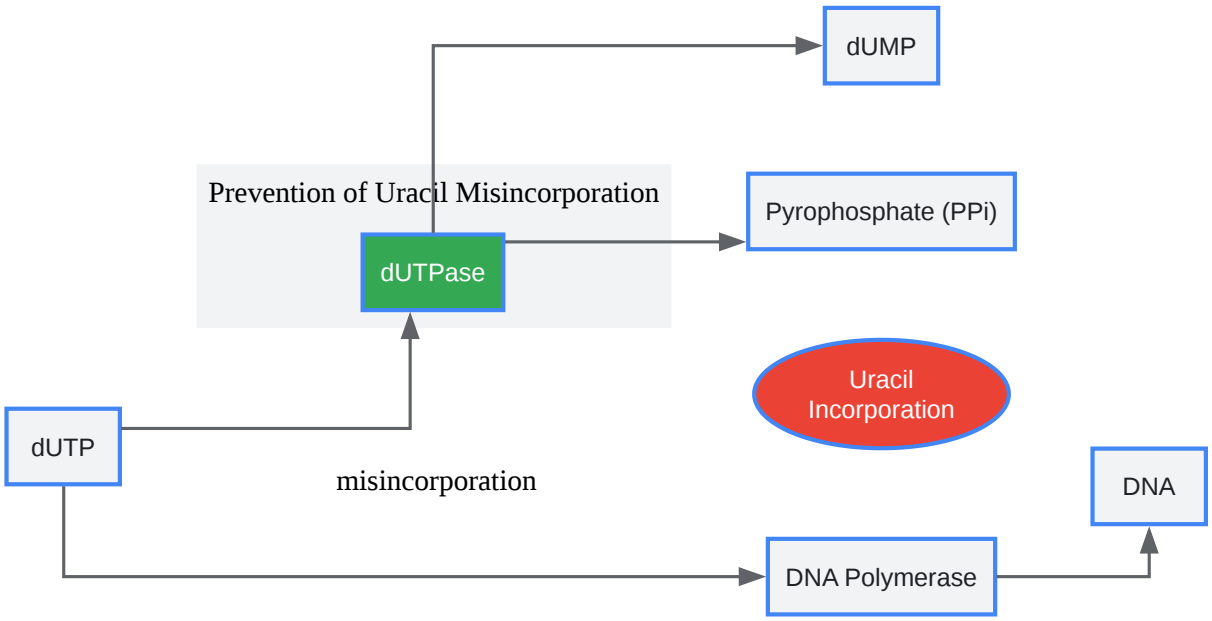
The roles of Thymidylate Synthase and dUTPase are intricately linked within the nucleotide metabolism pathway, which is fundamental for DNA replication and repair.

Thymidylate Synthase in the dTMP Synthesis Pathway

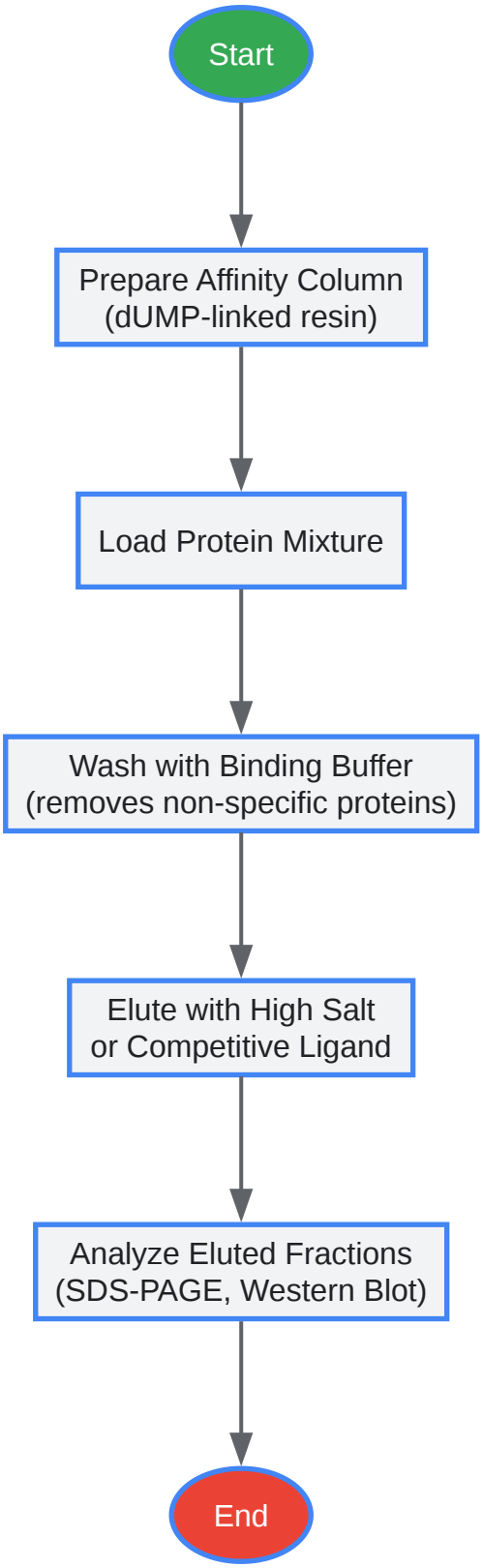
Thymidylate Synthase is a central enzyme in the de novo synthesis of dTMP. This pathway ensures the availability of one of the four essential nucleotide precursors for DNA replication. The process is a critical target for various chemotherapeutic agents.

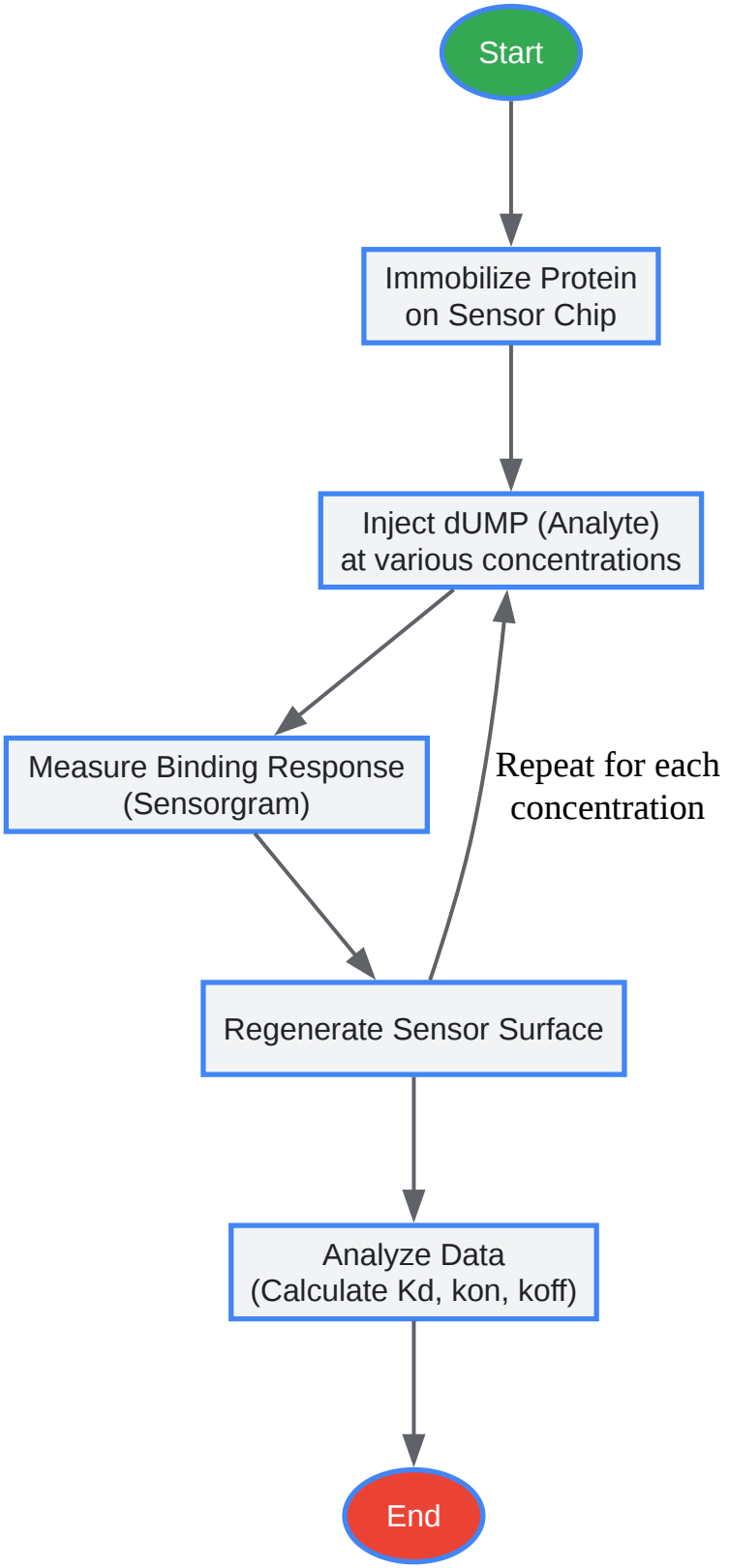
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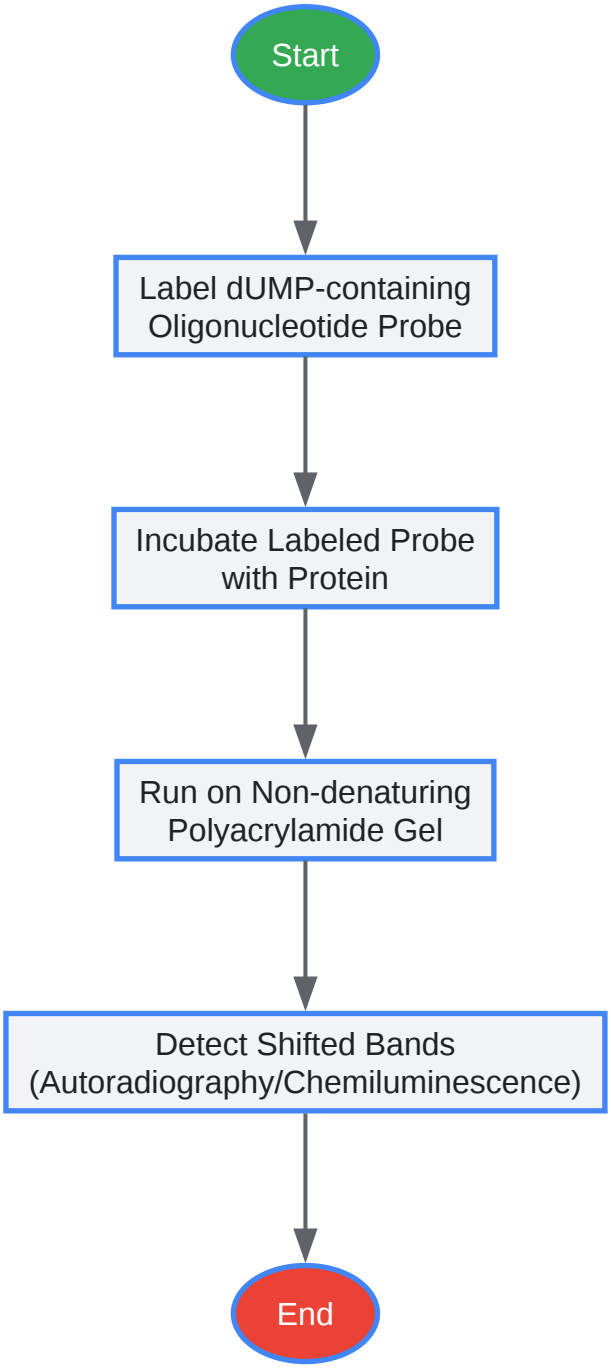


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